

5-bromo-6-chloro-1H-indole-3-carbaldehyde safety and handling

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Compound of Interest

Compound Name: 5-bromo-6-chloro-1H-indole-3-carbaldehyde

Cat. No.: B1380979

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An In-Depth Technical Guide to the Safe Handling of 5-bromo-6-chloro-1H-indole-3-carbaldehyde

Introduction: **5-bromo-6-chloro-1H-indole-3-carbaldehyde** is a halogenated heterocyclic compound with significant potential as a building block in medicinal chemistry and drug development. Its unique substitution pattern offers opportunities for the synthesis of novel bioactive molecules. As with any specialized chemical intermediate, a thorough understanding of its properties and associated hazards is paramount for ensuring the safety of laboratory personnel and the integrity of research outcomes. This guide provides a comprehensive overview of the safety and handling protocols for **5-bromo-6-chloro-1H-indole-3-carbaldehyde**, drawing upon data from structurally similar compounds to establish best practices.

Compound Identification and Physicochemical Properties

While specific experimental data for **5-bromo-6-chloro-1H-indole-3-carbaldehyde** is not extensively published, its properties can be reliably inferred from its chemical structure and data available for analogous compounds.

Property	Predicted/Inferred Value	Source/Analogy
Chemical Formula	C ₉ H ₅ BrClNO	(Chemdad)[1]
Molecular Weight	258.5 g/mol	(Chemdad)[1]
CAS Number	1467059-87-5	(Chemdad)[1]
Appearance	Likely a yellow or off-white to brown solid	Analogy with bromo-, chloro-, and fluoro-indole-3-carbaldehydes.[2]
Melting Point	Expected to be >200 °C	5-bromoindole-3-carboxaldehyde: 204-207 °C; 6-bromoindole-3-carboxaldehyde: 202-203 °C. [2]
Solubility	Soluble in organic solvents like DMSO and DMF	Inferred from general solubility of indole derivatives.[3]
Boiling Point	432.8±40.0 °C (Predicted)	(Chemdad)[1]


Hazard Identification and GHS Classification

A specific Globally Harmonized System (GHS) classification for **5-bromo-6-chloro-1H-indole-3-carbaldehyde** is not readily available. However, based on the consistent classification of closely related halo-indole-3-carbaldehydes, the following hazards are anticipated[4][5][6][7]:

- Skin Irritation (Category 2): Causes skin irritation.[4][5][8]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[4][5][8]
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[4][5][8]

Signal Word:Warning[2][5]

Hazard Pictogram:

 alt text

Hazard Statements:

- H315: Causes skin irritation.[5][8]
- H319: Causes serious eye irritation.[5][8]
- H335: May cause respiratory irritation.[5][8]

Precautionary Statements:

- Prevention: P261, P264, P271, P280[6]
- Response: P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362[4][6]
- Storage: P403+P233, P405[6]
- Disposal: P501[2]

Safe Handling and Personal Protective Equipment (PPE)

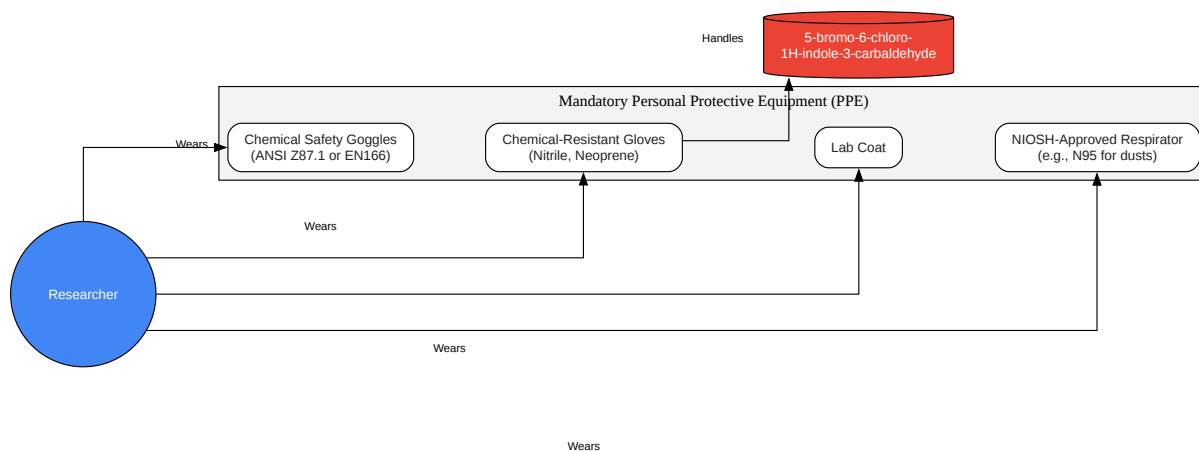
The primary routes of exposure are inhalation of dust, skin contact, and eye contact. Adherence to the following protocols is critical to minimize risk.

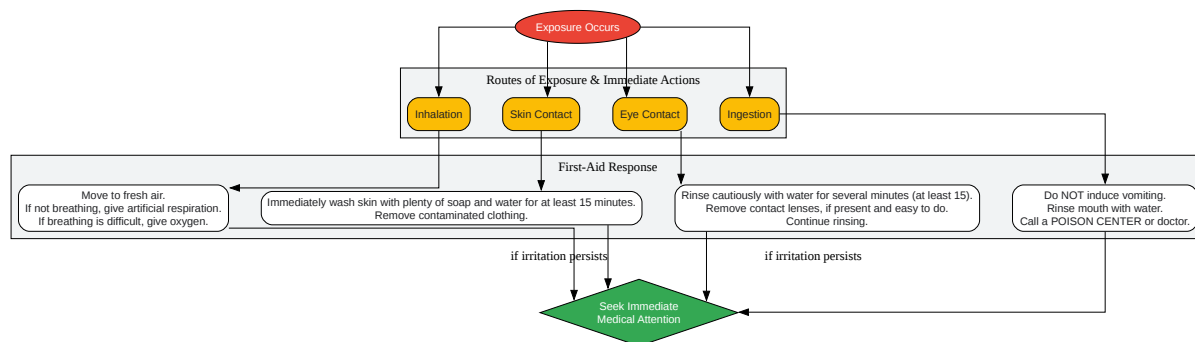
Engineering Controls

Operations involving **5-bromo-6-chloro-1H-indole-3-carbaldehyde** powder should be conducted in a certified chemical fume hood to prevent inhalation of dust.[9] The work area should be well-ventilated, and an eyewash station and safety shower must be readily accessible.[4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory. The following diagram outlines the required PPE for handling this compound.





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